

7-Fluoro-1H-Indazole: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 7-fluoro-1H-indazole

Cat. No.: B1343710

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **7-fluoro-1H-indazole**. A comprehensive, officially verified Safety Data Sheet (SDS) for this specific compound is not readily available. The following guidance is based on data from suppliers and extrapolated from the safety data of structurally similar compounds, such as other halogenated indazole derivatives. It is imperative to treat **7-fluoro-1H-indazole** as a potentially hazardous substance and to supplement this guide with your institution's specific safety protocols.

Introduction

7-Fluoro-1H-indazole is a fluorinated heterocyclic aromatic compound with applications as a building block in the synthesis of pharmaceuticals and other bioactive molecules.^[1] Its utility in medicinal chemistry necessitates a thorough understanding of its safety profile and proper handling procedures to ensure the well-being of laboratory personnel and the integrity of research. This guide provides an in-depth overview of the known properties, safety precautions, and handling protocols for **7-fluoro-1H-indazole**.

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The table below summarizes the key properties of **7-fluoro-1H-indazole**.

Property	Value	Reference
CAS Number	341-24-2	[1]
Molecular Formula	C ₇ H ₅ FN ₂	[1]
Molecular Weight	136.13 g/mol	[1]
Appearance	Yellow crystalline powder	[1]
Purity	≥ 95% (HPLC)	[1]
Boiling Point	274.9°C at 760 mmHg	[2]
Density	1.37 g/cm ³	[2]

Hazard Identification and GHS Classification

While a specific Globally Harmonized System (GHS) classification for **7-fluoro-1H-indazole** is not consistently published, data from structurally related compounds, such as **6-bromo-7-fluoro-1H-indazole** and **5-bromo-7-fluoro-1H-indazole**, suggest the following potential hazards.^{[3][4]} Researchers should handle **7-fluoro-1H-indazole** with the assumption that it falls under these classifications.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement(s)
Skin Corrosion/Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation.
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation.
Acute Toxicity, Oral (assumed)	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed.

Safety and Handling Precautions

Based on the potential hazards, the following precautionary measures are essential when working with **7-fluoro-1H-indazole**.

Personal Protective Equipment (PPE)

A robust PPE protocol is the first line of defense against chemical exposure.

PPE	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If dust is generated, a NIOSH-approved respirator may be necessary.

Engineering Controls

Engineering controls are designed to minimize exposure at the source.

Control	Specification
Ventilation	Work in a well-ventilated laboratory. All handling of powdered 7-fluoro-1H-indazole should be conducted in a certified chemical fume hood.
Eyewash and Safety Shower	An operational eyewash station and safety shower must be readily accessible in the immediate work area.

Hygiene Measures

Good laboratory hygiene practices are critical to prevent accidental exposure.

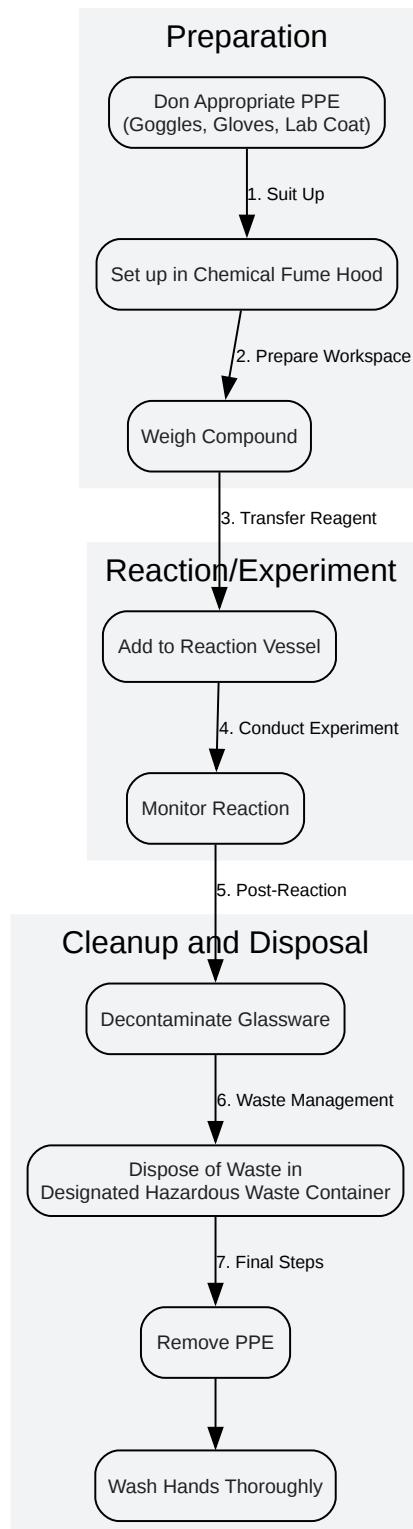
- Avoid contact with skin, eyes, and clothing.

- Do not eat, drink, or smoke in laboratory areas.
- Wash hands thoroughly after handling the compound, even if gloves were worn.
- Remove contaminated clothing and wash it before reuse.

Experimental Protocols: Safe Handling Workflow

The following diagram illustrates a standard workflow for the safe handling of **7-fluoro-1H-indazole** in a research setting.

Safe Handling Workflow for 7-Fluoro-1H-Indazole

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Caption: A workflow for the safe handling of **7-fluoro-1H-indazole**.

Storage and Disposal

Proper storage and disposal are crucial for maintaining a safe laboratory environment.

Storage

Condition	Recommendation
Temperature	Store in a tightly sealed container in a cool, dry, and well-ventilated area, with a recommended temperature of 0-8°C. [1]
Incompatibilities	Keep away from strong oxidizing agents.

Disposal

Dispose of **7-fluoro-1H-indazole** and any contaminated materials in accordance with local, state, and federal regulations. This typically involves collection in a designated hazardous waste container for incineration by a licensed chemical disposal company. Do not dispose of down the drain or in regular trash.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops or persists.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical attention immediately.

Spill and Leak Procedures

In the event of a spill, follow these steps:

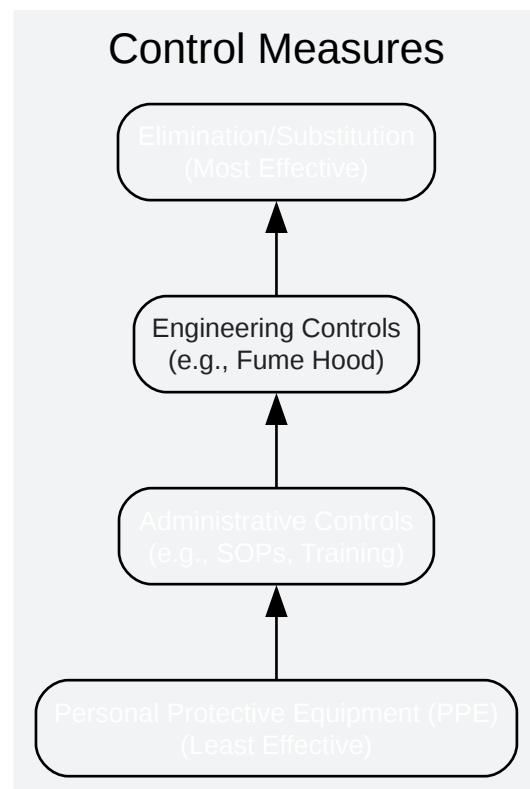
- Evacuate: Evacuate unnecessary personnel from the area.
- Ventilate: Ensure adequate ventilation.
- Contain: Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand).
- Collect: Carefully sweep or scoop up the spilled material and place it into a designated, labeled hazardous waste container.
- Clean: Clean the spill area with soap and water.

- Dispose: Dispose of all contaminated materials as hazardous waste.

Logical Relationship of Safety Measures

The following diagram illustrates the logical flow of safety considerations when working with **7-fluoro-1H-indazole**.

Hierarchy of Safety Controls



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Caption: The hierarchy of safety controls for chemical handling.

Conclusion

While **7-fluoro-1H-indazole** is a valuable compound in research and development, it must be handled with care due to its potential hazards. By adhering to the safety protocols outlined in this guide, including the consistent use of appropriate PPE, proper engineering controls, and diligent hygiene practices, researchers can minimize risks and ensure a safe laboratory

environment. Always consult your institution's specific safety guidelines and, when available, the official Safety Data Sheet for the most comprehensive information.

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